

# Enhancing the Oral Bioavailability of Ginkgolide B: Application Notes and Protocols

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## Compound of Interest

Compound Name: Ginkgolide B

Cat. No.: B1671513

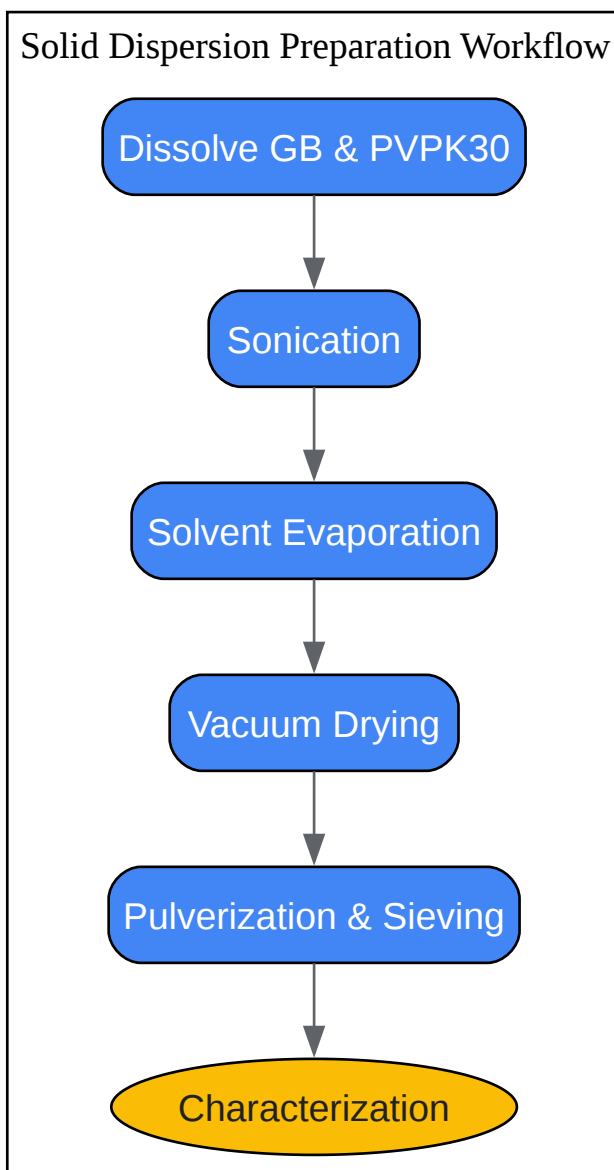
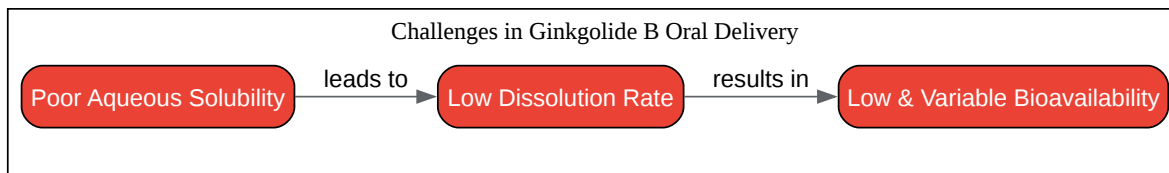
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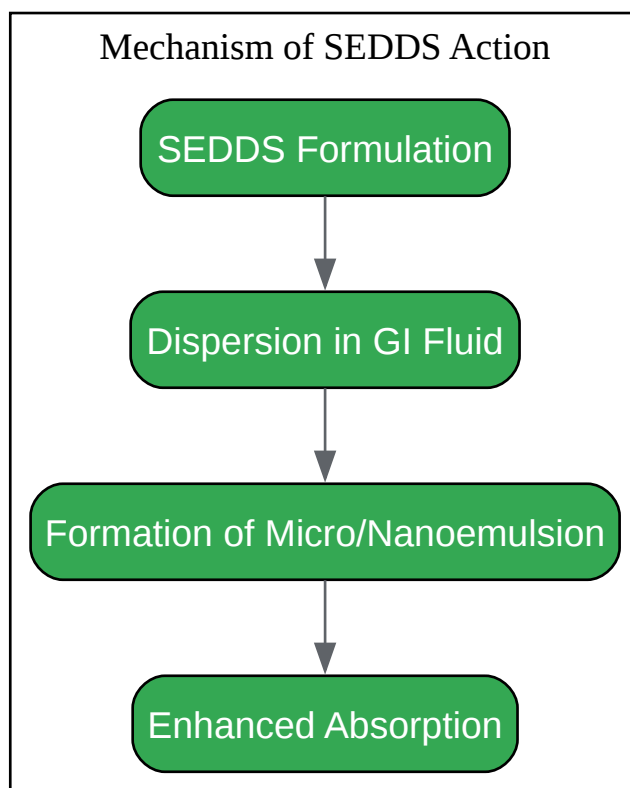
For Researchers, Scientists, and Drug Development Professionals

**Ginkgolide B**, a potent therapeutic agent derived from the leaves of the Ginkgo biloba tree, holds significant promise for the treatment of various cerebrovascular and neurodegenerative diseases.[1][2] Its clinical application, however, is substantially hampered by its poor water solubility and consequently low and variable oral bioavailability.[1][3] This document provides detailed application notes and experimental protocols for several advanced formulation strategies designed to overcome these limitations and enhance the systemic exposure of **Ginkgolide B** following oral administration.

## Challenges in the Oral Delivery of Ginkgolide B

The primary obstacle to the effective oral delivery of **Ginkgolide B** is its low solubility in aqueous media, which limits its dissolution in the gastrointestinal tract—a prerequisite for absorption.[3] This inherent characteristic leads to insufficient plasma concentrations and erratic therapeutic outcomes. The unique 20-carbon cage structure of this diterpenoid contributes to its lipophilicity, further complicating its formulation.[2][3]





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## References

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